

# Revolutionizing Arid Agriculture: ICBA's Integrated Aqua-Agriculture Systems

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## Compound of Interest

Compound Name: ICBA

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Dubai, UAE - The International Center for Biosaline Agriculture (**ICBA**) is pioneering a transformative approach to food production in arid and saline environments through its innovative Integrated Aqua-Agriculture Systems (IAAS). These systems are designed to create a circular economy, utilizing saline water resources to produce both fish and salt-tolerant crops, thereby enhancing food security and providing sustainable livelihoods for farming communities in marginal regions.

At the heart of **ICBA**'s strategy is the integration of aquaculture with the cultivation of halophytic plants, which thrive in saline conditions. This symbiotic relationship allows for the efficient use of water and nutrients, turning previously unproductive land into fertile ground for diverse agricultural products.

## Application Notes: A Circular Approach to Saline Water Use

**ICBA**'s IAAS models are predicated on the principle of resource optimization. Saline water, often a challenge for traditional agriculture, is first used for aquaculture, primarily for raising Tilapia. The nutrient-rich effluent from the fish tanks is then used to irrigate a variety of salt-tolerant crops, including Salicornia, quinoa, and various halophytic forages. This process not only provides essential nutrients to the plants but also mitigates the environmental impact of aquaculture wastewater.

A key innovation in this field is the use of reject brine from desalination plants as a viable water source for these systems. This approach addresses two critical challenges simultaneously: the disposal of brine, an environmental concern, and the scarcity of fresh water for agriculture.

## Data Presentation: Key Performance Indicators of ICBA's IAAS

ICBA's research has yielded significant quantitative results, demonstrating the viability and productivity of their integrated systems.

Component	Parameter	Result	Citation
Aquaculture (Tilapia)	Fish Biomass Density	30 kg/m <sup>3</sup>	[1]
Fingerling Growth	50g to 600g in 5 months	[1]	
Feed Conversion Ratio	1.1 kg of feed / 1 kg of fish	[1]	
Halophyte Cultivation (Salicornia)	Seed Yield (using seawater from aquaculture)	3 tonnes/hectare	[2][3]
Fresh Shoot Yield (using aquaculture effluents)	23.7 tonnes/hectare	[3]	

## Experimental Protocols: Optimizing Salicornia Production with Recirculating Aquaculture Systems

A cornerstone of ICBA's research is the continuous optimization of their IAAS. One such pivotal experiment, conducted between 2019 and 2021, focused on enhancing Salicornia production using different Recirculating Aquaculture Systems (RAS).

Objective: To evaluate the efficiency of various RAS configurations in utilizing reject brine and to assess their impact on the growth and yield of multiple Salicornia genotypes.[4]

Experimental Design: The experiment followed a completely randomized design with three replications.

Components and Treatments:

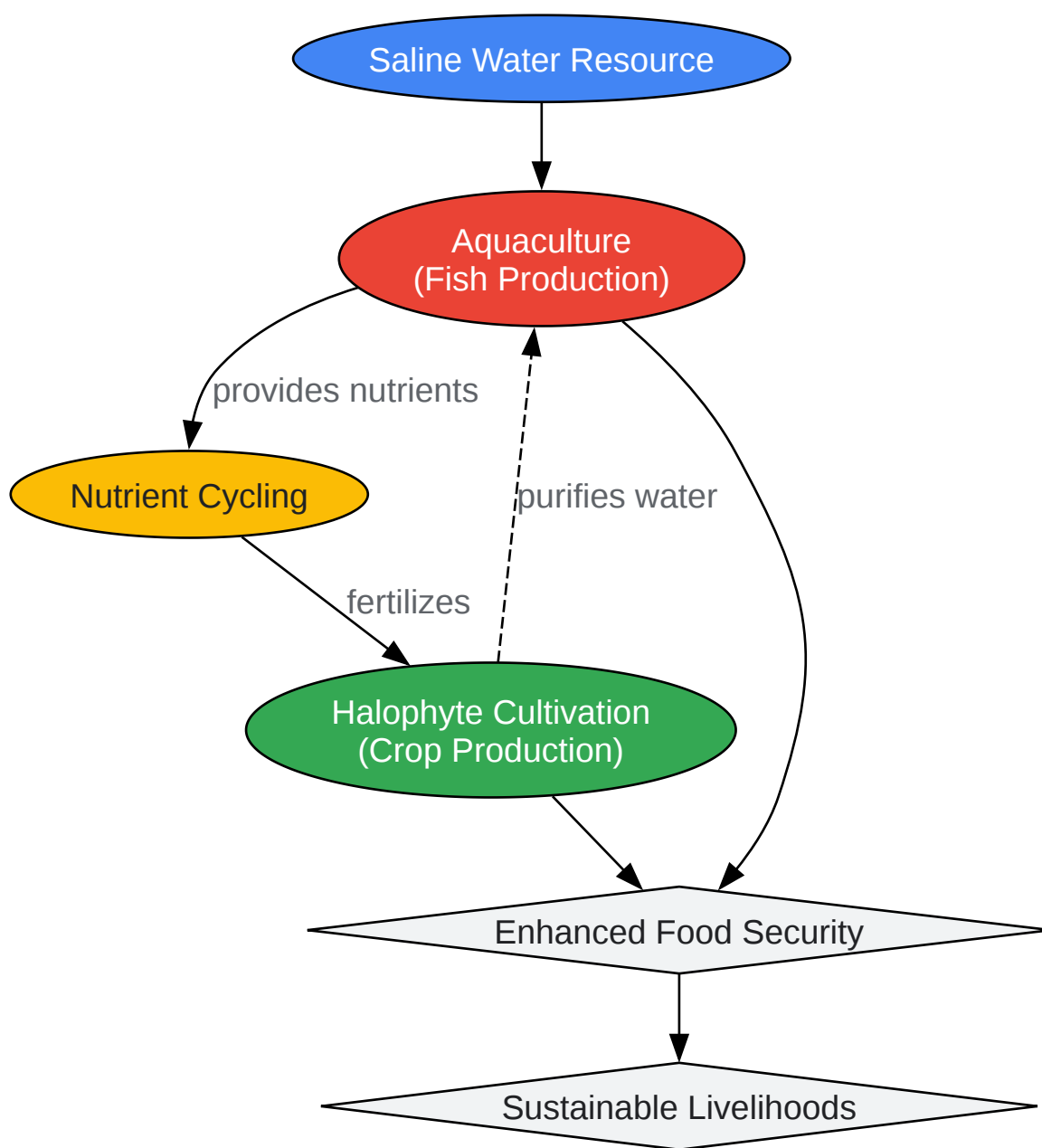
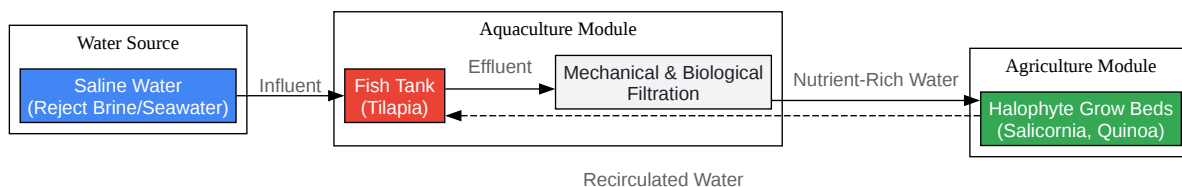
- Fish Species: Tilapia (*Oreochromis niloticus*)
- Halophytes: 16 distinct genotypes of *Salicornia*, as well as quinoa and other halophytic forages.
- Water Treatment: A blend of Reverse Osmosis (RO) brine and aquaculture effluents with a salinity of 23,000 parts per million (ppm).<sup>[4]</sup>

Methodology:

- System Setup: Establishment of multiple RAS units, each with distinct configurations to assess differences in water circulation, filtration, and nutrient distribution.
- Aquaculture Management: Introduction of Tilapia fingerlings into the aquaculture tanks. A strict feeding regime was maintained, and key water quality parameters (dissolved oxygen, pH, temperature, and ammonia levels) were monitored daily.
- Halophyte Cultivation: Planting of the 16 *Salicornia* genotypes and other selected halophytes in grow beds integrated with the RAS.
- Irrigation: The aquaculture effluent, rich in fish waste, was continuously circulated to the plant grow beds, providing both water and essential nutrients.
- Data Collection: Regular measurements of fish growth (weight and length) and plant performance (biomass, height, and seed yield) were recorded. Water samples were collected and analyzed for nutrient content (nitrates, phosphates, potassium) to determine the nutrient uptake by the plants.
- Analysis: The collected data was statistically analyzed to compare the performance of the different RAS configurations and *Salicornia* genotypes.

## Visualizing the Workflow and Logic

To better understand the interconnectedness of the components within **ICBA's** IAAS, the following diagrams illustrate the experimental workflow and the logical relationships within the system.



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## References

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